

# An In-depth Technical Guide to Cesium 1-carba-closo-dodecaborate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *dtto,cesiumsalt*

Cat. No.: *B1172398*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Cesium 1-carba-closo-dodecaborate, occasionally referred to by the designation DTTO, cesium salt, is a boron cluster compound with the chemical formula  $\text{Cs}[\text{CB}_{11}\text{H}_{12}]$ . This salt is characterized by the presence of the highly stable 1-carba-closo-dodecaborate anion,  $[\text{CB}_{11}\text{H}_{12}]^-$ . This anion is a three-dimensional aromatic system, contributing to its remarkable chemical and thermal stability.[1][2] The unique properties of carborane cages, including their hydrophobicity, low toxicity, and high boron content, have made them attractive moieties in the field of medicinal chemistry, particularly in the development of new therapeutic agents.[3][4] This guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological relevance of cesium 1-carba-closo-dodecaborate.

## Chemical Properties

Cesium 1-carba-closo-dodecaborate is a white powder. Its defining feature is the exceptional stability of the carbadodecaborate anion, which is known to be weakly coordinating, possessing low nucleophilicity, and exhibiting resistance to both oxidation and hydrolysis.[5]

## Quantitative Data Summary

Property	Value	References
CAS Number	12539-26-3	[6]
Molecular Formula	CH <sub>12</sub> B <sub>11</sub> CS	[6]
Molecular Weight	275.93 g/mol	[6]
Appearance	White powder	[6]
Melting Point	High thermal stability; a phenyl derivative melts at >360 °C. The parent compound's melting point is not explicitly stated but is expected to be high.	[7]
Solubility	No specific quantitative data is available. The related cesium dodecaborate has low solubility in water and good solubility in ethers.	[8]
Crystal Structure	Trigonal	[9]

## Experimental Protocols

### Synthesis of Cesium 1-carba-closo-dodecaborate

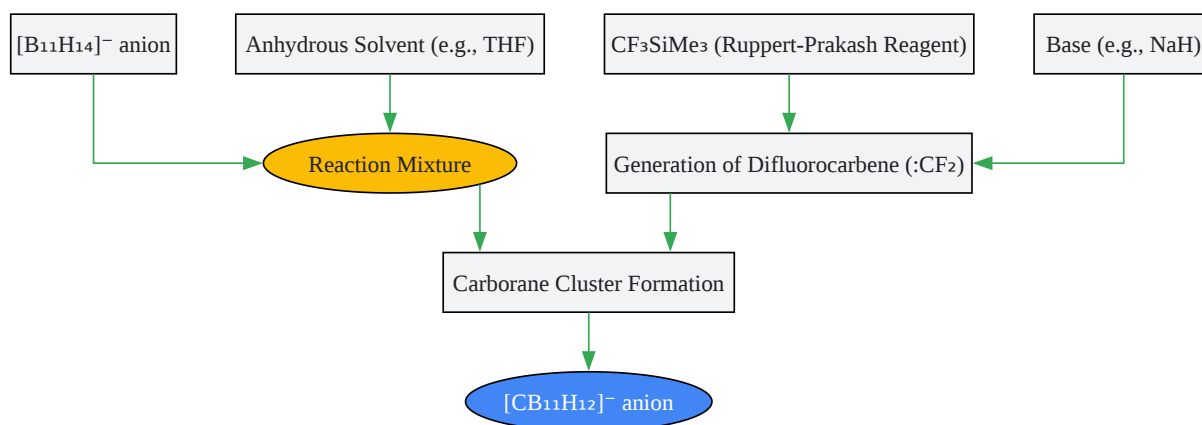
The synthesis of cesium 1-carba-closo-dodecaborate typically involves a two-step process: first, the synthesis of the 1-carba-closo-dodecaborate anion, [CB<sub>11</sub>H<sub>12</sub>]<sup>-</sup>, followed by its precipitation as a cesium salt. Several methods for the synthesis of the carborane anion have been reported, with recent advancements focusing on more scalable and cost-effective routes. [10][11][12]

#### A. Synthesis of the 1-carba-closo-dodecaborate Anion ([CB<sub>11</sub>H<sub>12</sub>]<sup>-</sup>)

A novel and cost-effective method proceeds from the [B<sub>11</sub>H<sub>14</sub>]<sup>-</sup> anion, which can be synthesized from common laboratory reagents.[10][11] A recent scalable synthesis reports the

reaction of the  $[\text{B}_{11}\text{H}_{14}]^-$  anion with difluorocarbene, generated from the Ruppert-Prakash reagent ( $\text{CF}_3\text{SiMe}_3$ ), to form the  $[\text{CB}_{11}\text{H}_{12}]^-$  anion in high yield.[12]

#### Experimental Workflow for $[\text{CB}_{11}\text{H}_{12}]^-$ Synthesis



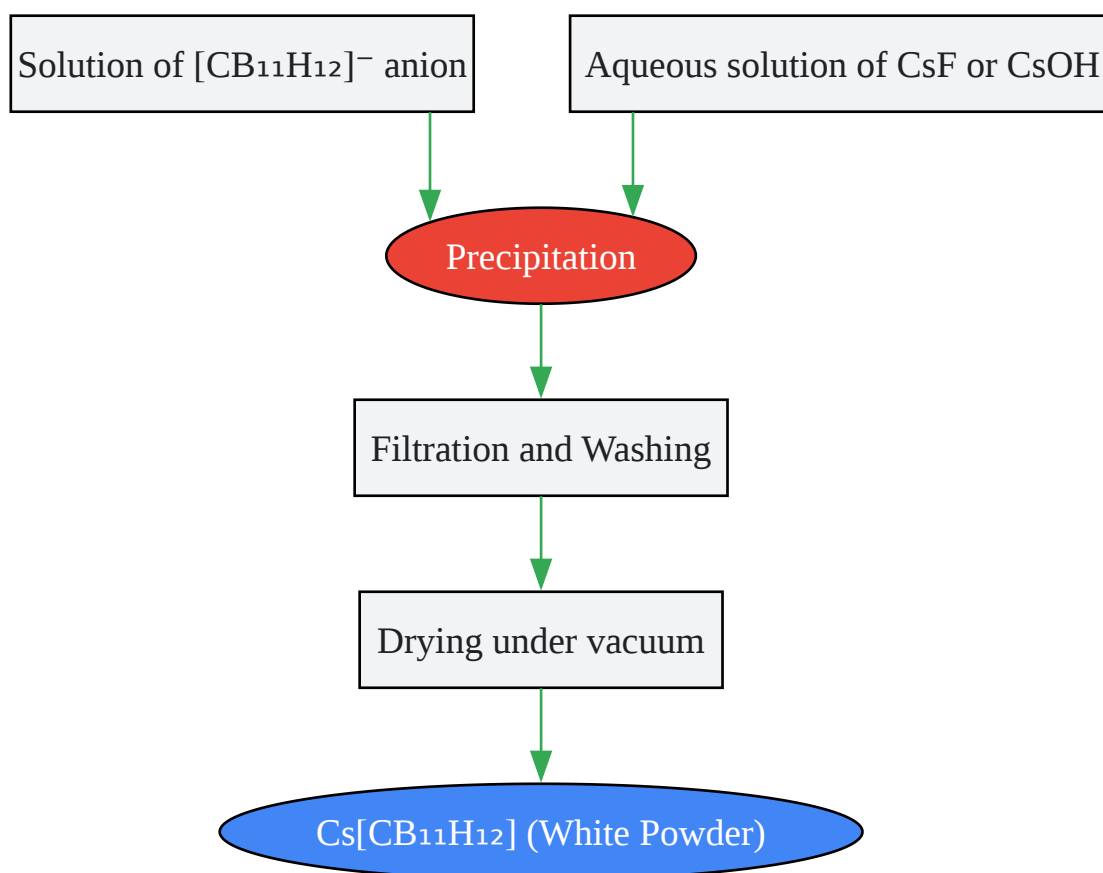
[Click to download full resolution via product page](#)

Caption: Synthesis of the  $[\text{CB}_{11}\text{H}_{12}]^-$  anion.

#### B. Precipitation of the Cesium Salt ( $\text{Cs}[\text{CB}_{11}\text{H}_{12}]$ )

The synthesized  $[\text{CB}_{11}\text{H}_{12}]^-$  anion, typically as a more soluble salt (e.g., sodium or lithium), is then converted to the cesium salt via a salt metathesis reaction. This is achieved by adding a soluble cesium salt, such as cesium fluoride ( $\text{CsF}$ ) or cesium hydroxide ( $\text{CsOH}$ ), to a solution of the carbadodecaborate anion.[2][7] The less soluble cesium 1-carba-closo-dodecaborate then precipitates and can be isolated by filtration.

#### Experimental Workflow for Cesium Salt Precipitation



[Click to download full resolution via product page](#)

Caption: Precipitation of Cesium 1-carba-closo-dodecaborate.

## Biological Activity and Drug Development Potential

While specific biological data for cesium 1-carba-closo-dodecaborate is limited, the broader class of carboranes has garnered significant interest in medicinal chemistry.[3][4]

General Applications of Carboranes in Drug Development:

- **Boron Neutron Capture Therapy (BNCT):** Carboranes are rich in boron-10, which has a high neutron capture cross-section. This property makes them ideal candidates for BNCT, a targeted radiation therapy for cancer.[3][4]
- **Pharmacophore Scaffolding:** The icosahedral structure of carboranes provides a rigid, three-dimensional scaffold that can be functionalized to create novel drug candidates. Their hydrophobic nature can enhance interactions with biological targets.[13]

- Improved Pharmacokinetics: The high stability of the carborane cage can impart metabolic resistance to drug molecules, potentially improving their in vivo stability and bioavailability.[4]

It is important to note that while carboranes are generally considered to have low toxicity, cesium salts as a class have been reported to have potential reproductive and acute oral toxicity.[14] Therefore, any potential therapeutic application of cesium 1-carba-closo-dodecaborate would require thorough toxicological evaluation.

Currently, there are no specific signaling pathways identified in the literature that are directly modulated by cesium 1-carba-closo-dodecaborate. Research in this area is still nascent, and future studies are needed to elucidate any specific biological activities of this compound.

## Conclusion

Cesium 1-carba-closo-dodecaborate is a highly stable boron cluster compound with potential, yet largely unexplored, applications in materials science and medicinal chemistry. Its synthesis has become more accessible with recent advancements. While the general properties of carboranes suggest intriguing possibilities for drug development, a significant lack of specific biological and toxicological data for cesium 1-carba-closo-dodecaborate necessitates further investigation to validate its potential in therapeutic applications. This guide serves as a foundational resource for researchers interested in exploring the chemistry and potential applications of this unique compound.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 3. Carboranes as unique pharmacophores in antitumor medicinal chemistry - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Boron Chemistry for Medical Applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- 5. Carborane Anions: As Weakly Coordinating Counterions and Coordinating Ligands for Catalyst Design [escholarship.org]
- 6. Cesium Carborane CAS #: 12539-26-3 [eforu-chemical.com]
- 7. pubs.acs.org [pubs.acs.org]
- 8. Caesium dodecaborate - Wikipedia [en.wikipedia.org]
- 9. escholarship.org [escholarship.org]
- 10. Collection - Synthesis of closo-CB11H12<sup>-</sup> Salts Using Common Laboratory Reagents - Inorganic Chemistry - Figshare [acs.figshare.com]
- 11. Synthesis of closo-CB11H12<sup>-</sup> Salts Using Common Laboratory Reagents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Simple and scalable synthesis of the carborane anion CB11H12<sup>-</sup> - Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 13. researchgate.net [researchgate.net]
- 14. Cesium | Cs | CID 5354618 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Cesium 1-carba-closo-dodecaborate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1172398#what-are-the-chemical-properties-of-dtto-cesiumsalt]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)